

Application Notes and Protocols: Iodometric Determination of Copper

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Copper iodate*

Cat. No.: *B078350*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction and Principle

Iodometric titration is a highly accurate and widely used analytical method for the quantitative determination of copper. This method is a type of redox titration that involves the indirect titration of an oxidizing agent. In the case of copper analysis, cupric ions (Cu^{2+}) are treated with an excess of potassium iodide (KI). The Cu^{2+} ions oxidize the iodide ions (I^-) to iodine (I_2), and in the process, are reduced to cuprous iodide (CuI), which precipitates out of solution.[\[1\]](#)[\[2\]](#)

The liberated iodine, which is stoichiometrically related to the amount of copper(II) present, is then titrated with a standardized solution of sodium thiosulfate ($Na_2S_2O_3$).[\[1\]](#)[\[3\]](#) A starch solution is used as an indicator, which forms a deep blue-black complex with iodine.[\[1\]](#)[\[3\]](#) The endpoint of the titration is reached when the blue color disappears, indicating that all the liberated iodine has reacted with the thiosulfate.[\[2\]](#)

The key chemical reactions are as follows:

- Reaction of Copper(II) with Iodide: $2Cu^{2+}(aq) + 4I^-(aq) \rightarrow 2CuI(s) + I_2(aq)$ [\[1\]](#)[\[2\]](#)
- Titration with Sodium Thiosulfate: $I_2(aq) + 2S_2O_3^{2-}(aq) \rightarrow 2I^-(aq) + S_4O_6^{2-}(aq)$ [\[2\]](#)

Key Experimental Protocols

A critical prerequisite for the accurate determination of copper is the use of a precisely standardized sodium thiosulfate titrant. Potassium iodate (KIO_3), a primary standard, is typically used for this purpose.[4][5][6]


Protocol 1: Standardization of Sodium Thiosulfate Solution

Objective: To accurately determine the concentration of a prepared sodium thiosulfate ($Na_2S_2O_3$) solution using potassium iodate (KIO_3) as a primary standard.

Principle: Potassium iodate, a strong oxidizing agent, reacts with excess potassium iodide in an acidic medium to liberate a known amount of iodine.[4] This liberated iodine is then titrated with the sodium thiosulfate solution.

Reactions: $KIO_3 + 5KI + 3H_2SO_4 \rightarrow 3I_2 + 3K_2SO_4 + 3H_2O$ [4] $3I_2 + 6Na_2S_2O_3 \rightarrow 6NaI + 3Na_2S_4O_6$ [4]

Experimental Workflow for Standardization

[Click to download full resolution via product page](#)

Caption: Workflow for standardizing sodium thiosulfate solution.

Materials and Reagents:

Reagent/Apparatus	Specification
Potassium Iodate (KIO_3)	Primary standard grade, dried at 110°C
Sodium Thiosulfate ($Na_2S_2O_3 \cdot 5H_2O$)	Analytical grade
Potassium Iodide (KI)	Analytical grade
Sulfuric Acid (H_2SO_4)	Dilute (~1 M)
Starch Indicator	1% (w/v) solution, freshly prepared
Burette	50 mL, Class A
Volumetric Pipette	10 mL or 25 mL, Class A
Volumetric Flask	100 mL or 250 mL, Class A
Erlenmeyer Flasks	250 mL

Procedure:


- Preparation of 0.01 N Potassium Iodate: Accurately weigh approximately 0.356 g of dried KIO_3 . Dissolve it in deionized water and quantitatively transfer it to a 100 mL volumetric flask. Make up to the mark with deionized water.[\[4\]](#)
- Preparation of ~0.1 N Sodium Thiosulfate: Dissolve approximately 25 g of $Na_2S_2O_3 \cdot 5H_2O$ in 1 liter of freshly boiled and cooled deionized water.[\[4\]](#) Store in a dark bottle.
- Titration:
 - Pipette 10.00 mL of the standard KIO_3 solution into a 250 mL Erlenmeyer flask.[\[4\]](#)
 - Add approximately 2 g of KI and 5 mL of dilute H_2SO_4 .[\[4\]](#) Swirl to mix and allow the flask to stand in the dark for about 10 minutes to ensure the complete liberation of iodine.[\[5\]](#)
 - Titrate the liberated iodine with the prepared sodium thiosulfate solution until the dark brown color of the solution fades to a pale yellow.[\[1\]](#)
 - Add 2-3 drops of starch indicator. The solution should turn a deep blue-black color.[\[1\]\[4\]](#)
 - Continue the titration dropwise until the blue color completely disappears, leaving a colorless solution.[\[4\]](#)
 - Repeat the titration at least two more times to obtain concordant results.

Protocol 2: Iodometric Determination of Copper

Objective: To determine the concentration of copper(II) ions in an aqueous sample.

Principle: As described in the introduction, Cu^{2+} ions react with excess iodide to liberate iodine, which is then titrated with the standardized sodium thiosulfate solution from Protocol 1.

Experimental Workflow for Copper Determination

[Click to download full resolution via product page](#)

Caption: Workflow for the iodometric titration of a copper sample.

Materials and Reagents:

Reagent/Apparatus	Specification
Standardized Sodium Thiosulfate	~0.1 N, from Protocol 1
Copper(II) Sample Solution	Unknown concentration
Potassium Iodide (KI)	Analytical grade
Potassium Thiocyanate (KSCN)	Analytical grade
Acetic Acid	Dilute
Starch Indicator	1% (w/v) solution, freshly prepared
Burette	50 mL, Class A
Volumetric Pipette	10 mL, Class A
Erlenmeyer Flasks	250 mL

Procedure:

- Sample Preparation: Pipette 10.00 mL of the copper(II) solution into a 250 mL Erlenmeyer flask.^[7] If the solution is not already acidic, add a few drops of dilute acetic acid to adjust the pH to approximately 3-4.^[8]
- Reaction: Add about 4 g of solid KI to the flask.^[1] Swirl gently to dissolve. A brown color will develop due to the liberated iodine, and a white precipitate of cuprous iodide (CuI) will form.^[2]
- Titration: a. Immediately begin titrating with the standardized sodium thiosulfate solution.^[1]
b. Continue adding the titrant until the brown iodine color fades to a light, mustard-yellow.^[1]
c. Add 5 mL of starch indicator solution. The solution will turn dark blue.^[1] d. To achieve a sharper endpoint, add about 2 g of potassium thiocyanate (KSCN). The KSCN displaces adsorbed iodine from the surface of the CuI precipitate, making it available for titration.^{[1][3]} The blue color may intensify.
e. Continue the titration drop-by-drop until the blue color completely disappears, leaving a milky pink or lavender hue against the white precipitate.^[1]
f. Record the final volume and repeat for concordant results.

Data Presentation and Calculations

Quantitative Data Summary:

Parameter	Standardization (Protocol 1)	Copper Determination (Protocol 2)
Primary Standard	Potassium Iodate (KIO ₃)	N/A
Titrant	Sodium Thiosulfate (Na ₂ S ₂ O ₃)	Standardized Na ₂ S ₂ O ₃
Analyte	Liberated Iodine (from KIO ₃)	Liberated Iodine (from Cu ²⁺)
Indicator	Starch	Starch
Endpoint Color Change	Blue to Colorless	Blue to Milky White/Lavender
Molar Ratio (Analyte:Titrant)	1 KIO ₃ : 6 Na ₂ S ₂ O ₃	2 Cu ²⁺ : 2 Na ₂ S ₂ O ₃ (or 1:1)

Sample Calculation for Copper Concentration:

- Moles of Na₂S₂O₃ used:
 - Moles = Molarity of Na₂S₂O₃ × Volume of Na₂S₂O₃ (L)
- Moles of I₂ reacted:
 - From the stoichiometry (I₂ + 2S₂O₃²⁻ → ...), Moles of I₂ = 0.5 × Moles of Na₂S₂O₃
- Moles of Cu²⁺ in sample:
 - From the stoichiometry (2Cu²⁺ + 4I⁻ → ... + I₂), Moles of Cu²⁺ = 2 × Moles of I₂
 - Therefore, Moles of Cu²⁺ = Moles of Na₂S₂O₃
- Concentration of Cu²⁺ (g/L):
 - Concentration (g/L) = (Moles of Cu²⁺ × Molar Mass of Cu) / Volume of Sample (L)

Potential Interferences and Sources of Error

- Oxidizing Agents: Other oxidizing agents that can react with iodide, such as Iron(III), will interfere and lead to erroneously high results. This can be mitigated by adding complexing agents like fluoride or pyrophosphate to mask the Fe^{3+} .[\[1\]](#)
- Loss of Iodine: Iodine is volatile and can be lost from the solution, leading to low results. This is minimized by performing the titration immediately after adding KI and in a cool solution.[\[1\]](#)
- pH Control: The pH of the solution is crucial. If it is too low (highly acidic), the atmospheric oxidation of excess iodide can occur. If it is too high, copper(II) may hydrolyze and precipitate as copper(II) hydroxide. The optimal pH is around 3.[\[3\]](#)[\[8\]](#)
- Starch Indicator: The starch solution must be freshly prepared, as it is susceptible to decomposition.[\[1\]](#) It should also be added only when the iodine concentration is low (near the endpoint) to avoid the formation of a slowly dissociating iodine-starch complex, which can cause a diffuse endpoint.[\[3\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. tdck.weebly.com [tdck.weebly.com]
- 3. shivajicollege.ac.in [shivajicollege.ac.in]
- 4. courseware.cutm.ac.in [courseware.cutm.ac.in]
- 5. hiranuma.com [hiranuma.com]
- 6. preparation and standardization of sodium thiosulfate.pptx [slideshare.net]
- 7. Estimation of Copper contained in a supplied solution by iodometric method.pptx [slideshare.net]
- 8. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Iodometric Determination of Copper]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b078350#copper-iodate-in-iodometric-titration-for-copper-determination>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com